

physical and chemical properties of 8-Nitro-1-naphthoic acid

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Compound of Interest

Compound Name: 8-Nitro-1-naphthoic acid

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An In-depth Technical Guide to 8-Nitro-1-naphthoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

8-Nitro-1-naphthoic acid is a nitrated derivative of 1-naphthoic acid, belonging to the class of nitroaromatic compounds. Its bifunctional nature, featuring both a carboxylic acid and a nitro group on the naphthalene scaffold, makes it a molecule of interest in organic synthesis and medicinal chemistry. The close proximity of the nitro and carboxylic acid groups at the 1 and 8 positions (peri-positions) of the naphthalene ring introduces significant steric strain, which influences its chemical reactivity and physical properties. This technical guide provides a comprehensive overview of the physical and chemical properties of **8-Nitro-1-naphthoic acid**, detailed experimental protocols, and a discussion of its potential biological significance based on related compounds.

Core Physical and Chemical Properties

The physical and chemical properties of **8-Nitro-1-naphthoic acid** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source(s)
Molecular Formula	$C_{11}H_7NO_4$	[1]
Molecular Weight	217.18 g/mol	[1]
Melting Point	214-215 °C	[1]
Boiling Point	449.3 ± 20.0 °C (Predicted)	[1]
Density	1.468 ± 0.06 g/cm ³ (Predicted)	[1]
Physical Form	Solid	[1]
Storage Conditions	Room temperature, sealed, dry	[1]
CAS Number	2216-13-9	[1]

Experimental Protocols

Synthesis of 8-Nitro-1-naphthoic Acid via Nitration of 1-Naphthoic Acid

The most common method for the synthesis of **8-Nitro-1-naphthoic acid** is the electrophilic aromatic nitration of 1-naphthoic acid. The following protocol is a representative procedure based on established methods for the nitration of aromatic compounds.

Materials:

- 1-Naphthoic acid
- Concentrated sulfuric acid (H_2SO_4)
- Concentrated nitric acid (HNO_3)
- Ice
- Distilled water
- Sodium carbonate (Na_2CO_3) solution

- Hydrochloric acid (HCl)
- Organic solvent for recrystallization (e.g., ethanol)

Procedure:

- Preparation of the Nitrating Mixture: In a flask cooled in an ice bath, slowly add a stoichiometric equivalent of concentrated nitric acid to a sufficient volume of concentrated sulfuric acid with constant stirring. Maintain the temperature below 10 °C.
- Dissolution of Starting Material: In a separate flask, dissolve 1-naphthoic acid in a minimal amount of concentrated sulfuric acid. Cool this mixture in an ice bath.
- Nitration Reaction: Slowly add the prepared nitrating mixture dropwise to the solution of 1-naphthoic acid, ensuring the temperature of the reaction mixture is maintained between 0-5 °C with vigorous stirring.
- Reaction Monitoring: After the addition is complete, continue to stir the reaction mixture at a low temperature for a specified time. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Quenching: Once the reaction is complete, pour the reaction mixture slowly onto crushed ice with stirring. This will precipitate the crude product.
- Isolation and Neutralization: Filter the precipitated solid and wash it with cold water to remove excess acid. The crude product is then typically treated with a sodium carbonate solution to form the sodium salt of the carboxylic acid, which can help in separating it from non-acidic impurities. The aqueous solution is then acidified with hydrochloric acid to re-precipitate the purified **8-Nitro-1-naphthoic acid**.
- Purification: The purified product is filtered, washed with water until the washings are neutral, and then dried. Further purification can be achieved by recrystallization from a suitable solvent like ethanol.
- Characterization: The final product should be characterized by analytical techniques such as melting point determination, NMR spectroscopy, and mass spectrometry to confirm its identity and purity.

Alkaline Hydrolysis of Ethyl 8-Nitro-1-naphthoate

The kinetics of the alkaline hydrolysis of the ethyl ester of **8-nitro-1-naphthoic acid** have been studied to understand the reactivity of the ester group in the presence of the peri-nitro group.[1]

Materials:

- Ethyl 8-nitro-1-naphthoate
- Ethanol-water solvent mixture (e.g., 85:15 by weight)
- Sodium hydroxide (NaOH) solution of known concentration
- Conductivity meter
- Thermostatically controlled water bath

Procedure:

- **Solution Preparation:** Prepare a solution of ethyl 8-nitro-1-naphthoate in the ethanol-water mixture. Prepare a separate solution of sodium hydroxide in the same solvent system.
- **Kinetic Run:** Place the ester solution in the thermostatically controlled water bath to reach the desired temperature (e.g., 50-60 °C). Initiate the reaction by adding a known volume of the pre-heated sodium hydroxide solution.
- **Conductivity Measurement:** Monitor the progress of the hydrolysis reaction by measuring the change in conductivity of the solution over time.[1] The conductivity will change as the hydroxide ions are consumed.
- **Data Analysis:** The rate constants for the hydrolysis can be calculated from the conductivity data at different temperatures. This allows for the determination of activation energy and entropy of the reaction.[1]

Chemical Reactivity and Potential Applications

The steric strain between the nitro and carboxylic acid groups in the 1,8-positions of the naphthalene ring is a key driver for some of the unique reactivity of **8-Nitro-1-naphthoic acid**.

This strain can lead to unusual rearrangements and reactions under certain conditions. For instance, derivatives of **8-nitro-1-naphthoic acid** can undergo unexpected rearrangements where the aromaticity of the naphthalene core is disrupted under mild reaction conditions.[2]

One notable application of **8-nitro-1-naphthoic acid** derivatives is their use as protecting groups for amines. The steric strain facilitates the removal of the protecting group under mild reducing conditions.[3] Furthermore, **8-Nitro-1-naphthoic acid** serves as an intermediate in the synthesis of dyes and fluorescent compounds.

Biological Activity and Signaling Pathways

While specific data on the biological activity and cytotoxicity of **8-Nitro-1-naphthoic acid** is limited in the public domain, the broader class of nitroaromatic compounds is known to exhibit a wide range of biological effects.

Many organic compounds containing a nitro group have therapeutic significance and are used in medicines.[4] The nitro group is often a key pharmacophore, and its presence can confer antibacterial, anticancer, and other biological activities.[4] For example, some nitro-containing compounds act as hypoxia-activated prodrugs, which are of interest in cancer therapy.

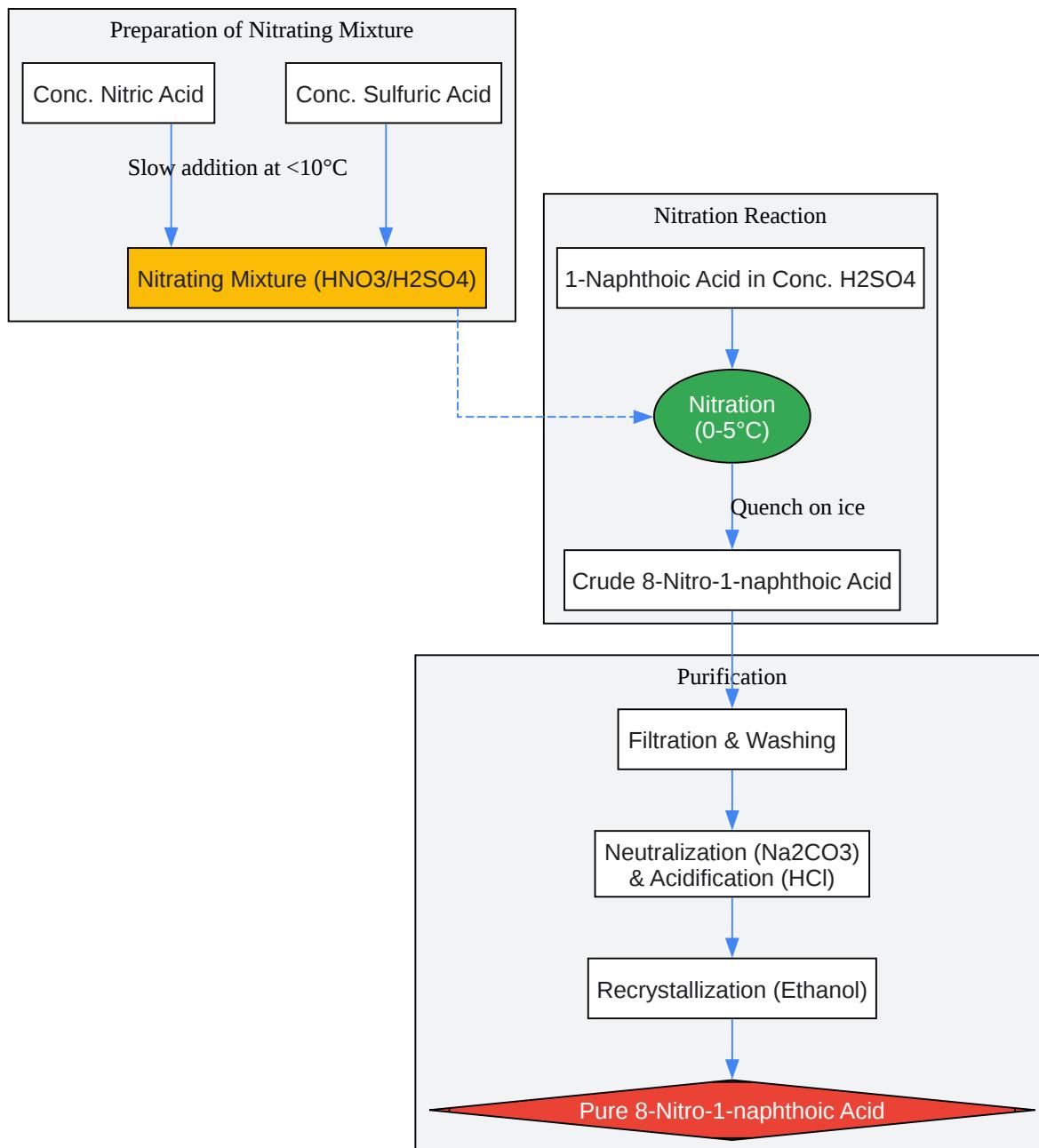
Derivatives of the related 1,8-naphthalimide scaffold, which can be synthesized from 1,8-disubstituted naphthalenes, have been investigated for their antitumor properties. For instance, a series of 3-nitro-1,8-naphthalimides have demonstrated significant antiproliferative activity against various cancer cell lines.[5] The proposed mechanism of action for some of these compounds involves DNA damage and inhibition of topoisomerase I, leading to cell cycle arrest and apoptosis.[5]

Given the structural similarities, it is plausible that **8-Nitro-1-naphthoic acid** and its derivatives could be explored for similar biological activities. However, dedicated *in vitro* cytotoxicity assays, such as MTT or LDH release assays, would be necessary to determine its specific cytotoxic profile against various cell lines.[6][7][8]

Currently, there is no direct evidence linking **8-Nitro-1-naphthoic acid** to specific signaling pathways. Research on the signaling roles of nitro-containing compounds has often focused on molecules like nitro-fatty acids, which can modulate inflammatory signaling pathways. Further

research is required to determine if **8-Nitro-1-naphthoic acid** interacts with any cellular signaling networks.

Mandatory Visualizations

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